

Physical properties of p-ethylbenzyl alcohol

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Compound of Interest

Compound Name: 4-Ethylbenzyl alcohol

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An In-depth Technical Guide on the Physical Properties of p-Ethylbenzyl Alcohol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and spectroscopic properties of p-ethylbenzyl alcohol (also known as (4-ethylphenyl)methanol). The information is curated for professionals in research and development, with a focus on clear data presentation and standardized experimental methodologies.

General and Physical Properties

p-Ethylbenzyl alcohol is an aromatic primary alcohol characterized by a benzyl alcohol structure with an ethyl group substituted at the para position of the benzene ring.^[1] It typically presents as a clear, colorless to light yellow liquid.^[2]

Table 1: General Properties of p-Ethylbenzyl Alcohol

Property	Value	Source(s)
Chemical Name	(4-ethylphenyl)methanol	[1]
Synonyms	p-Ethylbenzyl alcohol, 4-Ethylbenzenemethanol	[1][2]
CAS Number	768-59-2	[1]
Molecular Formula	C ₉ H ₁₂ O	[1]
Molecular Weight	136.19 g/mol	[1]
Appearance	Colorless to light yellow clear liquid	[2]

Table 2: Physical Properties of p-Ethylbenzyl Alcohol

Property	Value	Conditions	Source(s)
Boiling Point	115-117 °C	at 9 mmHg	
Density	1.028 g/mL	at 25 °C	
Refractive Index	n ²⁰ /D 1.527	at 20 °C	
Flash Point	220 °F (104.4 °C)		
Solubility	Moderately soluble in water, soluble in organic solvents	[2]	
pKa	14.48 ± 0.10	Predicted	
LogP	2.27		

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation and purity assessment of chemical compounds.

Table 3: ¹H NMR Spectral Data for p-Ethylbenzyl Alcohol

Solvent: CDCl_3 , Frequency: 399.65 MHz

Assignment	Chemical Shift (ppm)	Multiplicity	Integration
Aromatic-H	7.190	2H	
Aromatic-H	7.134	2H	
-CH ₂ -OH	4.500	Singlet	2H
-CH ₂ -CH ₃	2.608	Quartet	2H
-CH ₂ -CH ₃	1.204	Triplet	3H

Experimental Protocols

The following sections detail standardized laboratory methodologies for determining the key physical properties of liquid compounds like p-ethylbenzyl alcohol.

Determination of Boiling Point (Capillary Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.^{[3][4]}

Apparatus:

- Thiele tube or oil bath
- Thermometer (-10 to 250 °C)
- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or hot plate)
- Liquid paraffin or heating oil

Procedure:

- Add a few milliliters of p-ethylbenzyl alcohol to the small test tube.
- Place the capillary tube into the test tube with its open end submerged in the liquid.
- Attach the test tube to the thermometer, ensuring the sample is level with the thermometer bulb.
- Immerse the assembly into the Thiele tube or oil bath, making sure the heating oil level is above the sample level.
- Gently heat the apparatus.[5] Initially, air trapped in the capillary tube will expand and exit as bubbles.
- Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tip. This indicates the vapor pressure of the sample has exceeded the external pressure.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.[5] Record this temperature.

Determination of Density (Pycnometer or Gravimetric Method)

Density is the mass of a substance per unit volume.[6] A common and accurate method involves using a graduated cylinder and a precision balance.[7][8]

Apparatus:

- Analytical balance (precision of ± 0.001 g)
- Graduated cylinder or volumetric flask (e.g., 10 mL)
- Thermometer

Procedure:

- Measure and record the mass of a clean, dry graduated cylinder on the analytical balance.

- Carefully add a specific volume of p-ethylbenzyl alcohol (e.g., 10 mL) to the graduated cylinder. Record the exact volume.
- Measure and record the combined mass of the graduated cylinder and the liquid sample.
- Measure and record the temperature of the liquid.
- Calculate the mass of the liquid by subtracting the mass of the empty cylinder from the combined mass.
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.

Determination of Refractive Index (Abbe Refractometer)

The refractive index measures how much the path of light is bent when entering the substance. [9] It is a characteristic property useful for identification and purity assessment.

Apparatus:

- Abbe Refractometer
- Constant temperature water bath
- Light source (typically built-in)
- Dropper or pipette

Procedure:

- Turn on the refractometer and its light source. If required, connect it to a water bath set to the desired temperature (e.g., 20 °C).
- Clean the surfaces of the measuring and illuminating prisms with a suitable solvent (e.g., ethanol or acetone) and a soft lens tissue.
- Using a dropper, apply a few drops of p-ethylbenzyl alcohol onto the surface of the lower prism.
- Close the prisms firmly. The liquid should spread evenly to form a thin film.

- Look through the eyepiece. Adjust the control knob until the field of view is divided into a light and a dark section.
- Sharpen the dividing line (the borderline) by adjusting the chromaticity screw.
- Align the borderline precisely with the crosshairs in the eyepiece.
- Read the refractive index value from the built-in scale.

Acquisition of ^1H NMR Spectrum

Nuclear Magnetic Resonance (NMR) spectroscopy provides detailed information about the molecular structure of a compound.[\[10\]](#)

Apparatus:

- NMR Spectrometer (e.g., 400 MHz)
- NMR tube
- Deuterated solvent (e.g., Chloroform-d, CDCl_3)
- Pipette

Procedure:

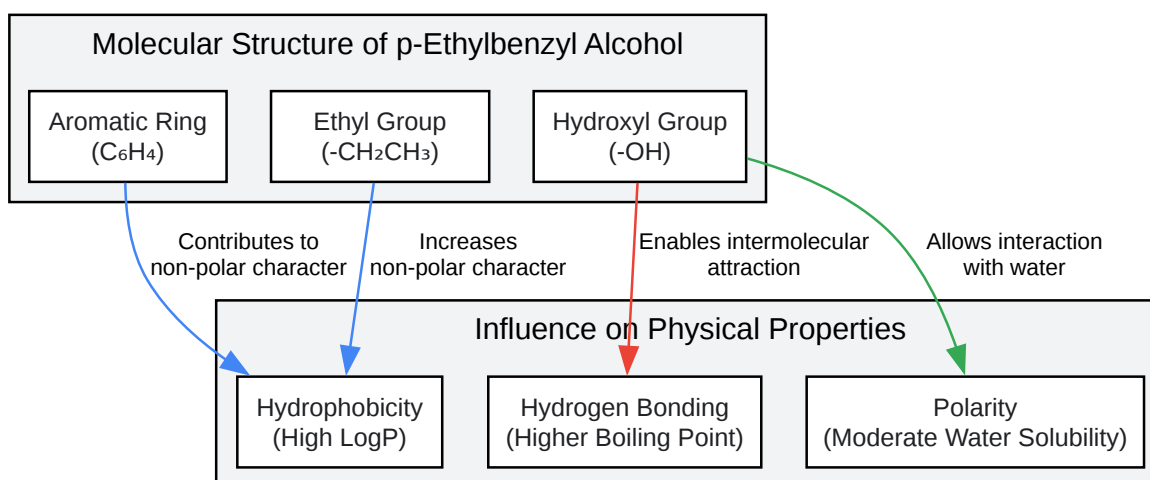
- Sample Preparation: Dissolve approximately 10-20 mg of p-ethylbenzyl alcohol in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3) in a small vial.[\[11\]](#)[\[12\]](#) The solvent contains deuterium for the instrument's field-frequency lock.[\[12\]](#)
- Transfer to NMR Tube: Filter the solution through a small cotton or glass wool plug in a pipette directly into a clean, dry NMR tube to remove any particulate matter.[\[11\]](#)
- Instrument Setup: Insert the NMR tube into the spectrometer's spinner turbine and place it in the instrument's magnet.
- Acquisition: The instrument operator will perform the following steps:
 - Lock onto the deuterium signal of the solvent.

- "Shim" the magnetic field to optimize its homogeneity, resulting in sharp spectral lines.
- Set acquisition parameters, such as pulse width, acquisition time, and number of scans.
- Acquire the raw data (Free Induction Decay or FID).
- Data Processing: The FID is converted into a spectrum via a Fourier Transform (FT). The spectrum is then phased, baseline-corrected, and calibrated (typically using the residual solvent peak, e.g., CHCl_3 at 7.26 ppm). The peaks are then integrated to determine the relative number of protons.^[10]

Visualizations

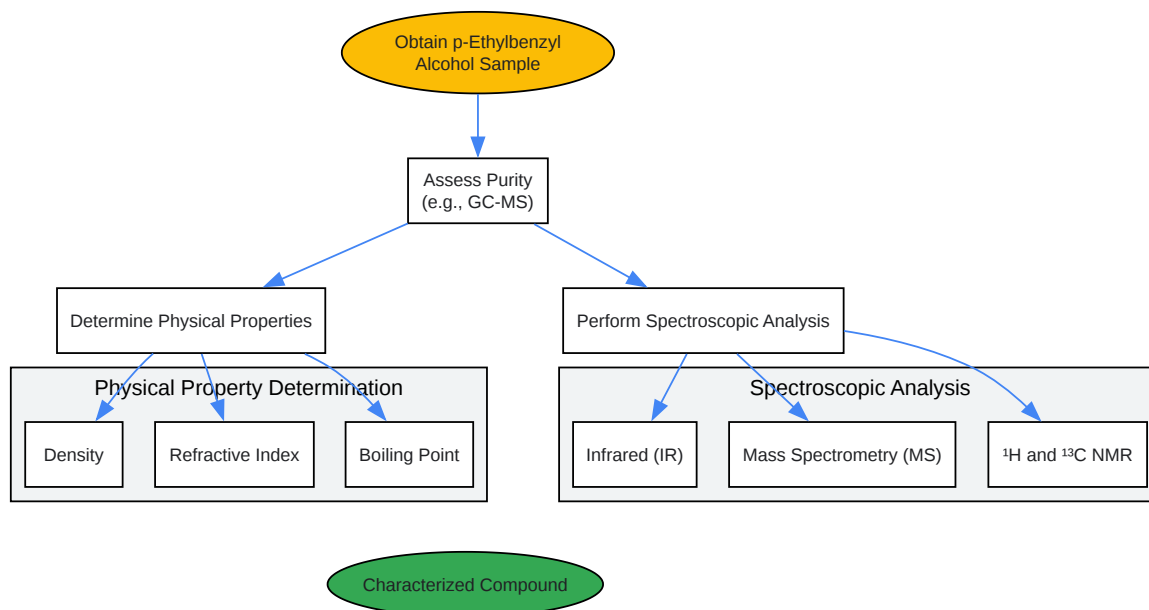
Logical and Workflow Diagrams

The following diagrams illustrate key relationships and processes relevant to the study of p-ethylbenzyl alcohol.



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Caption: Relationship between molecular structure and physical properties.

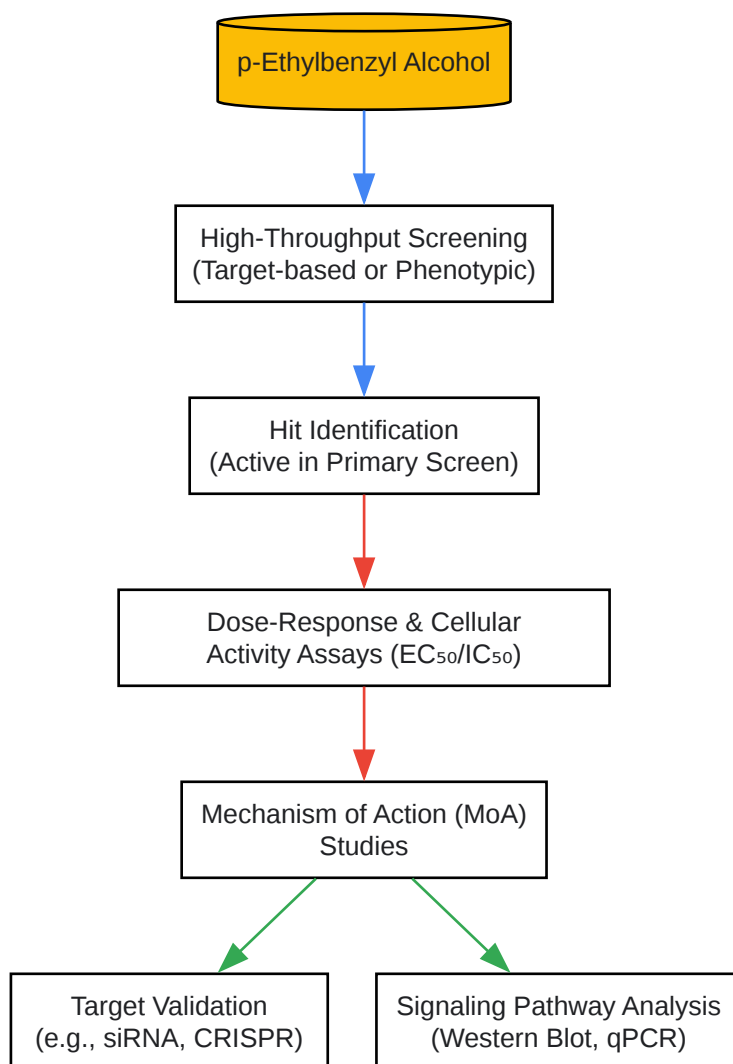


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Caption: General experimental workflow for chemical characterization.

Biological Activity Evaluation Pathway

While specific signaling pathways for p-ethylbenzyl alcohol are not well-documented, its structural similarity to other biologically active benzyl alcohols suggests a potential for interaction with biological systems. Benzyl alcohol itself possesses antimicrobial and local anesthetic properties.^[13] Furthermore, derivatives like p-hydroxybenzyl alcohol have been shown to be active in pathways such as the Nrf2 and JNK/c-Jun signaling pathways.^{[14][15]} The following workflow outlines a logical progression for investigating the biological activity of a compound like p-ethylbenzyl alcohol.



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Caption: A logical workflow for investigating biological activity.

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